

Application Notes and Protocols for Safe Handling of 2-Hydroxymethylene ethisterone

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B15548108

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Introduction

These application notes provide detailed safety precautions and handling protocols for **2-Hydroxymethylene ethisterone** (CAS No. 2787-02-2).[1] This compound is a synthetic steroid and, while specific toxicological data is limited, it should be handled as a potent, biologically active substance. The safety guidelines outlined below are based on the known hazards of the parent compound, ethisterone, and related synthetic progestins, which are classified as suspected carcinogens and potent reproductive toxicants.[2][3] These protocols are intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting.

Hazard Identification and Classification

2-Hydroxymethylene ethisterone should be treated as a hazardous substance with the potential for significant health effects. The parent compound, ethisterone, is classified with the following hazards:

- Carcinogenicity: Category 2, Suspected of causing cancer.[2][3]
- Reproductive Toxicity: Category 1A, May damage fertility or the unborn child.[2][3]
- Lactational Effects: May cause harm to breast-fed children.[2][3]
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[2][3]

Occupational exposure to synthetic progestogens has been linked to hormonal disturbances in both men and women, including gynecomastia in men and intermenstrual bleeding in women. [4][5] Therefore, minimizing exposure is critical.

Quantitative Data Summary

While specific occupational exposure limits (OELs) for **2-Hydroxymethylene ethisterone** have not been established, data for the parent compound and general principles for potent compounds should be applied.

Parameter	Value	Compound	Reference
CAS Number	2787-02-2	2-Hydroxymethylene ethisterone	[1]
Molecular Formula	C ₂₂ H ₂₈ O ₃	2-Hydroxymethylene ethisterone	[1]
Molecular Weight	340.46 g/mol	2-Hydroxymethylene ethisterone	[1]
Hazard Classification	Suspected Carcinogen (Cat. 2), Reproductive Toxin (Cat. 1A)	Ethisterone	[2][3]
Acute Oral Toxicity (LD50)	>2000 mg/kg (Rat)	Ethisterone	[6]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to containment and protection is mandatory when handling this compound.

4.1 Engineering Controls:

- Primary Containment: All procedures involving the handling of powdered (solid) **2-Hydroxymethylene ethisterone**, such as weighing and stock solution preparation, must be

performed within a certified chemical fume hood, ventilated balance enclosure, or glove box to prevent inhalation of dust.[6][7][8]

- Ventilation: Ensure the laboratory has adequate general ventilation. The fume hood should have a continuous airflow and be inspected regularly.[9]

4.2 Personal Protective Equipment (PPE):

- Hand Protection: Wear two pairs of nitrile gloves ("double-gloving").[9] Gloves must be changed immediately if contaminated, and always before leaving the work area.
- Eye Protection: Chemical safety goggles or a full-face shield must be worn to protect against splashes or airborne particles.[2][6]
- Body Protection: A dedicated, disposable or professionally laundered lab coat must be worn. A disposable gown is recommended for handling larger quantities.[6][7]
- Respiratory Protection: For procedures outside of a fume hood where dust may be generated, a NIOSH-approved respirator with a particle filter is required.[2][6]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for safely preparing a stock solution from the powdered form of **2-Hydroxymethylene ethisterone**.

5.1 Materials:

- **2-Hydroxymethylene ethisterone** powder
- Anhydrous DMSO
- Calibrated analytical balance inside a ventilated enclosure
- Spatula

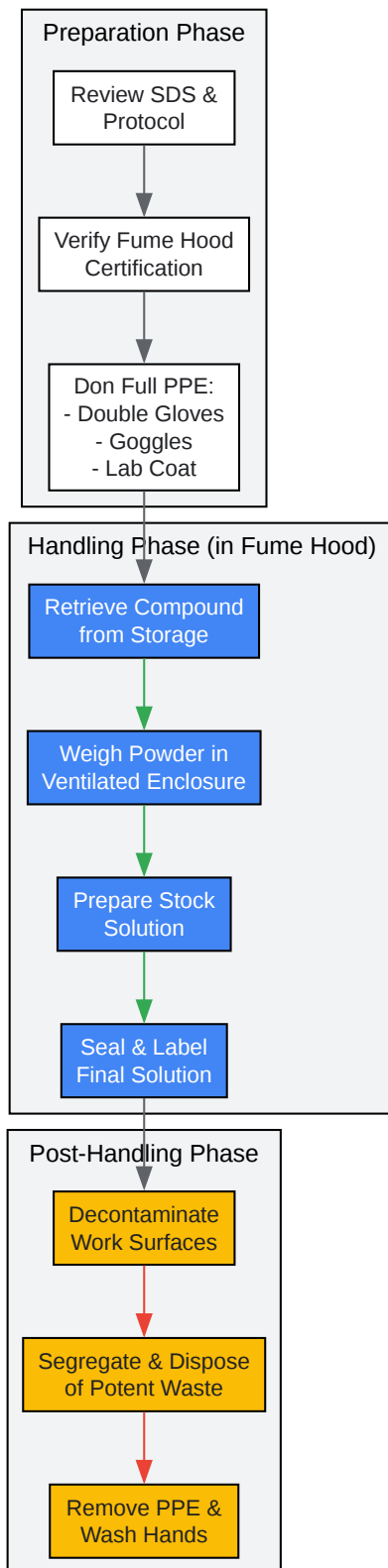
- Weighing paper or boat
- Appropriate class A volumetric flask with stopper
- Pipettors and sterile tips
- Vortex mixer
- Waste container for potent compounds

5.2 Procedure:

- Preparation: Before starting, ensure the fume hood sash is at the appropriate height. Don a full set of PPE as described in Section 4.2 (double nitrile gloves, safety goggles, lab coat).
- Weighing: Tare the analytical balance with the weighing boat inside the ventilated enclosure. Carefully weigh the target amount of **2-Hydroxymethylene ethisterone** powder. Example: For 10 mL of a 10 mM solution, weigh 34.05 mg.
- Transfer: Carefully transfer the weighed powder into the volumetric flask using the weighing boat and a spatula. Ensure no powder is spilled.
- Dissolution: Inside the fume hood, add approximately half the final volume of DMSO to the volumetric flask. Stopper the flask and vortex gently until the solid is completely dissolved.
- Final Volume: Add DMSO to the calibration mark of the volumetric flask. Stopper and invert the flask several times to ensure a homogenous solution.
- Storage: Transfer the solution to a properly labeled storage vial (Compound Name, CAS, Concentration, Solvent, Date, and Hazard Symbols). Store at 2°C - 8°C as recommended.^[1]
- Decontamination & Waste Disposal:
 - Wipe down the spatula, balance, and all surfaces inside the fume hood with a suitable decontamination solution (e.g., 10% bleach followed by 70% ethanol).^[10]
 - Dispose of all contaminated disposables (gloves, weighing boat, pipette tips) in a designated, sealed waste container for potent compounds.^[2]

Visualizations

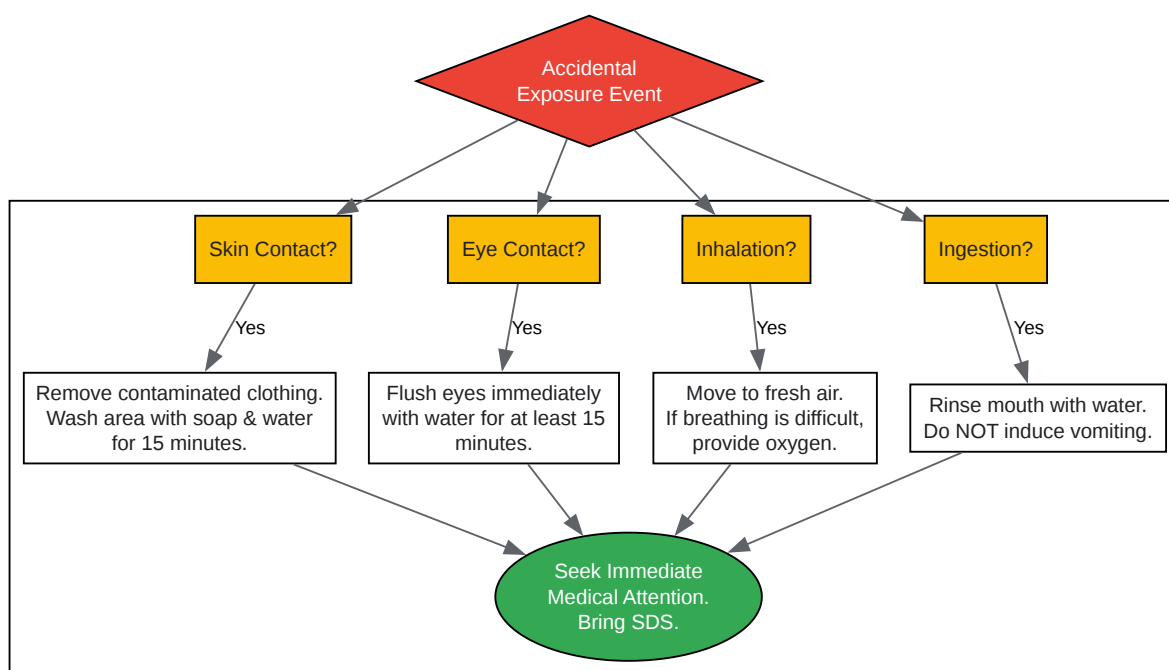
Workflow for Safe Handling of Potent Steroids



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Caption: Workflow for handling potent compounds like **2-Hydroxymethylene ethisterone**.

Emergency Response for Accidental Exposure



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Caption: Decision tree for emergency response to accidental exposure.

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